

W123 Analogue Synthesis and Screening: A Technical Guide

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Compound of Interest

Compound Name: W123

Cat. No.: B15570298

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Introduction

The designation "**W123**" does not refer to a single molecular entity but rather encompasses a variety of compounds with distinct biological activities. This guide focuses on two prominent examples: WWL 123, a potent inhibitor of the α/β -hydrolase domain 6 (ABHD6), and SILA-123, a type II inhibitor of FMS-like tyrosine kinase 3 (FLT3). This document provides a comprehensive overview of the synthesis of analogues for these core structures and the subsequent screening methodologies employed to evaluate their therapeutic potential.

WWL 123: An ABHD6 Inhibitor for Neurological Disorders

WWL 123 has emerged as a significant research tool for studying the endocannabinoid system and holds promise for the treatment of neurological disorders such as epilepsy.^{[1][2]} Its mechanism of action involves the inhibition of ABHD6, an enzyme responsible for the degradation of the endocannabinoid 2-arachidonoylglycerol (2-AG).^[3]

Core Structure and Analogue Synthesis

The chemical structure of WWL 123 is N-[[1,1'-Biphenyl]-3-ylmethyl)-N-methylcarbamic acid 4'-(aminocarbonyl)[1,1'-biphenyl]-4-yl ester. The synthesis of WWL 123 analogues generally involves modification at several key positions to explore the structure-activity relationship (SAR). A general synthetic strategy would involve the coupling of a substituted biphenyl methylamine derivative with a substituted biphenyl carbamoyl chloride or a related activated carbonyl species.

Key Areas for Analogue Modification:

- **Biphenyl Moieties:** Substitution on either of the biphenyl ring systems with various functional groups (e.g., halogens, alkyls, alkoxys) can modulate potency, selectivity, and pharmacokinetic properties.
- **Carbamate Linker:** Alterations to the N-methyl group or the carbamate itself can influence metabolic stability and binding affinity.
- **Amide Terminus:** The terminal aminocarbonyl group can be replaced with other hydrogen-bonding moieties or groups that alter solubility and cell permeability.

A library-versus-library screening approach has been suggested for the discovery of serine hydrolase inhibitors, which would involve the synthesis of a diverse set of analogues.^[1]

Screening of WWL 123 Analogues

The screening process for new WWL 123 analogues involves a tiered approach, starting with in vitro enzyme inhibition assays and progressing to cell-based and in vivo models.

1.2.1. Primary Screening: ABHD6 Inhibition Assay

The primary screening assay assesses the direct inhibitory activity of the analogues against purified ABHD6 enzyme.

Experimental Protocol: Fluorogenic ABHD6 Inhibition Assay

- **Reagents and Materials:**

- Recombinant human ABHD6 enzyme
- Fluorogenic substrate for ABHD6 (e.g., a substrate that releases a fluorescent product upon cleavage)
- Assay buffer (e.g., Tris-HCl buffer with appropriate pH and additives)
- Test compounds (WWL 123 analogues) and control inhibitor (WWL 123)
- 384-well microplates
- Fluorescence plate reader
- Procedure:
 1. Prepare serial dilutions of the test compounds and the control inhibitor in DMSO.
 2. Add a small volume of the compound dilutions to the microplate wells.
 3. Add the ABHD6 enzyme to the wells and incubate for a predetermined time to allow for compound binding.
 4. Initiate the enzymatic reaction by adding the fluorogenic substrate.
 5. Monitor the increase in fluorescence over time using a fluorescence plate reader.
 6. Calculate the rate of reaction for each compound concentration.
 7. Determine the IC₅₀ value for each compound by fitting the dose-response data to a suitable equation.

1.2.2. Secondary Screening: Cell-Based Assays and In Vivo Models

Promising candidates from the primary screen are further evaluated in cell-based assays to determine their effects on 2-AG levels in cells. Subsequently, lead compounds are tested in animal models of disease.

Experimental Protocol: In Vivo Seizure Model (PTZ-induced)[3]

- Animals: Adult male mice.
- Procedure:
 1. Administer the test compound or vehicle control to the mice via an appropriate route (e.g., intraperitoneal injection).
 2. After a specific pretreatment time, induce seizures by administering a sub-convulsive dose of pentylenetetrazol (PTZ).
 3. Observe the mice for a set period and record the latency to the first seizure and the severity of the seizures using a standardized scoring system.
 4. Compare the effects of the test compounds to the vehicle control to determine their anticonvulsant activity.

Quantitative Data for WWL 123

Compound	Target	IC50 (μM)	Notes
WWL 123	ABHD6	0.43	Brain penetrant, shows antiepileptic activity. [2]
WWL123 analogue-1	ABHD6	-	An analogue of WWL123. [1]

SILA-123: A FLT3 Inhibitor for Acute Myeloid Leukemia (AML)

SILA-123 is a type II inhibitor of FLT3, a receptor tyrosine kinase that is frequently mutated in acute myeloid leukemia (AML), particularly through internal tandem duplication (FLT3-ITD) mutations, which are associated with a poor prognosis.[\[3\]](#) By targeting the inactive conformation of the kinase, type II inhibitors like SILA-123 can offer improved selectivity and overcome certain forms of resistance.

Core Structure and Analogue Synthesis

While the exact chemical structure of SILA-123 is not publicly available in the provided search results, the synthesis of sila-containing heterocyclic compounds, or silacycles, is an active area of research.^{[4][5][6]} The incorporation of silicon into carbocyclic and heterocyclic scaffolds can lead to unique physicochemical and pharmacological properties. The synthesis of SILA-123 analogues would likely involve the modification of a core scaffold that allows for interaction with the DFG-out (inactive) conformation of the FLT3 kinase.

General Strategies for Kinase Inhibitor Analogue Synthesis:

- **Scaffold Hopping:** Replacing the central core of the molecule with different heterocyclic systems to explore new intellectual property space and improve properties.
- **Modification of the "DFG-out" Binding Moiety:** Altering the functional groups that interact with the region of the kinase exposed in the inactive conformation.
- **Exploration of the Solvent-Exposed Region:** Modifying parts of the molecule that extend towards the solvent to improve solubility and pharmacokinetic parameters.

Screening of SILA-123 Analogues

The screening cascade for SILA-123 analogues aims to identify compounds with potent and selective inhibitory activity against FLT3, particularly the ITD mutant form.

2.2.1. Primary Screening: FLT3 Kinase Inhibition Assay

The initial screen measures the direct inhibition of FLT3 kinase activity.

Experimental Protocol: In Vitro FLT3 Kinase Assay

- **Reagents and Materials:**
 - Recombinant human FLT3 (wild-type and ITD mutant) kinase domain.
 - Tyrosine kinase substrate (e.g., a synthetic peptide).
 - ATP.
 - Assay buffer.

- Test compounds (SILA-123 analogues) and a known FLT3 inhibitor (e.g., sorafenib).
- Detection reagents (e.g., an antibody that recognizes the phosphorylated substrate).
- 384-well microplates.
- Plate reader capable of detecting the signal (e.g., fluorescence, luminescence).
- Procedure:
 1. Add test compounds to the microplate wells.
 2. Add the FLT3 kinase and the substrate to the wells.
 3. Initiate the kinase reaction by adding ATP.
 4. Incubate for a specific time at an optimal temperature.
 5. Stop the reaction and add the detection reagents.
 6. Measure the signal, which is proportional to the extent of substrate phosphorylation.
 7. Calculate the IC₅₀ values for each compound.

2.2.2. Secondary Screening: Cell-Based Proliferation and Signaling Assays

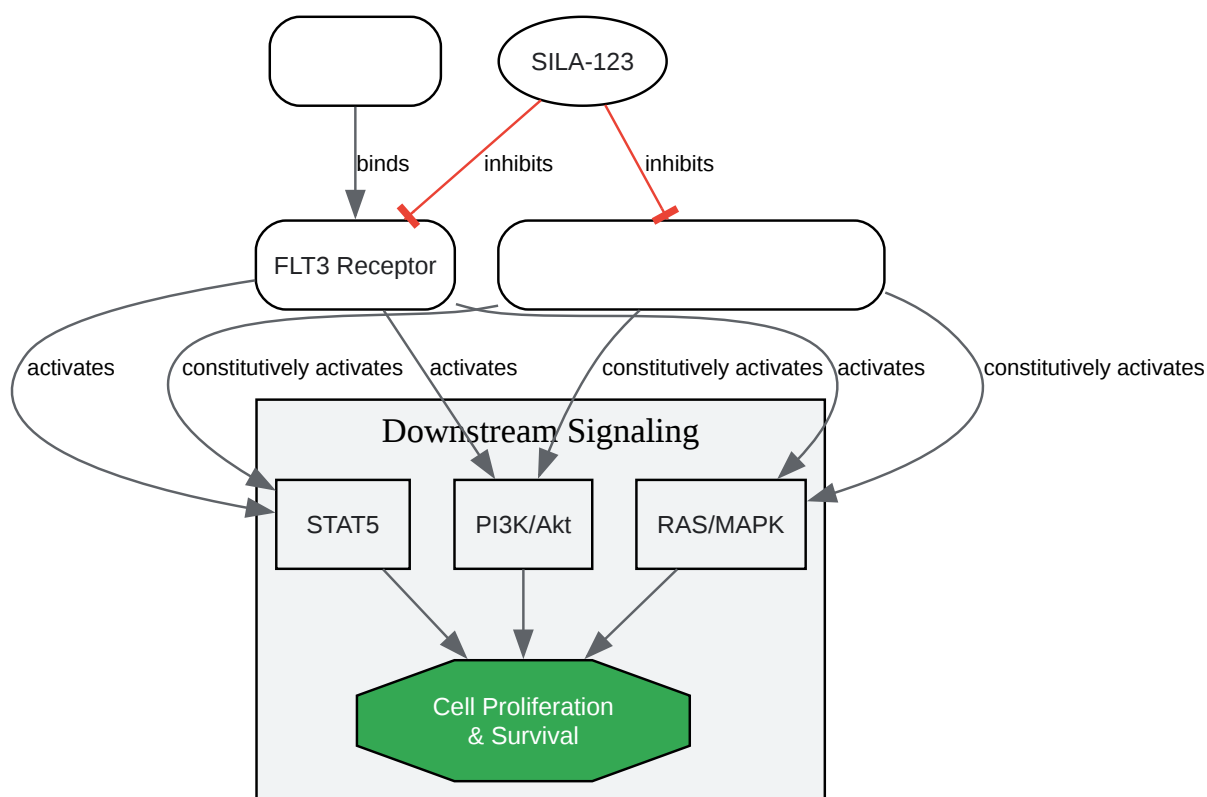
Compounds that show potent FLT3 inhibition are then tested in AML cell lines that are dependent on FLT3 signaling for their survival and proliferation.

Experimental Protocol: AML Cell Proliferation Assay

- Cell Lines: Human AML cell lines expressing FLT3-ITD (e.g., MV4-11, MOLM-13).
- Procedure:
 1. Seed the AML cells in 96-well plates.
 2. Treat the cells with a range of concentrations of the test compounds.

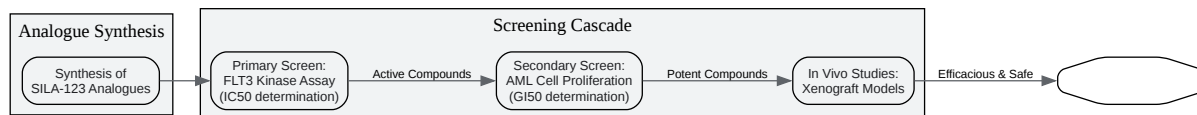
3. Incubate the cells for a period of time (e.g., 72 hours).
4. Assess cell viability using a suitable method (e.g., MTS assay, CellTiter-Glo).
5. Determine the GI50 (concentration for 50% growth inhibition) for each compound.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: SILA-123 inhibits FLT3 signaling to reduce cancer cell proliferation.



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Caption: Experimental workflow for the development of SILA-123 analogues.

Conclusion

The development of analogues for targeted therapies, exemplified by the "W123" compounds WWL 123 and SILA-123, follows a rigorous process of synthesis and screening. By systematically modifying the core chemical structures and employing a hierarchical screening strategy, researchers can identify novel compounds with improved potency, selectivity, and pharmacokinetic profiles. This iterative process is fundamental to the discovery of new and effective treatments for a wide range of diseases. pharmacokinetic profiles. This iterative process is fundamental to the discovery of new and effective treatments for a wide range of diseases.

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